

Physical properties of Ethyl 4-pyridylacetate melting and boiling point

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An In-depth Technical Guide to the Physical Properties of **Ethyl 4-pyridylacetate**: Melting and Boiling Points

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **Ethyl 4-pyridylacetate**, a key intermediate in the synthesis of various pharmaceutical compounds.

Core Physical Properties

Ethyl 4-pyridylacetate is a pyridine-based compound utilized in various chemical syntheses. [1] Its physical state at room temperature is a clear colorless to yellow liquid.[2][3]

Quantitative Data Summary

The accurate determination of melting and boiling points is crucial for the purification, handling, and storage of chemical substances. The table below summarizes the key physical constants of **Ethyl 4-pyridylacetate**.



Physical Property	Value	Conditions
Melting Point	18-19 °C	(lit.)[1]
Boiling Point	127-128 °C	at 14 mmHg (lit.)[1]
Density	1.079 g/mL	at 25 °C (lit.)[1]
Refractive Index	1.499	at 20 °C (lit.)[1]

Experimental Protocols for Determination of Physical Properties

The following sections detail the generalized experimental methodologies for determining the melting and boiling points of a compound like **Ethyl 4-pyridylacetate**. These protocols are based on standard laboratory techniques.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.[4][5] For a pure crystalline compound, this transition occurs over a narrow temperature range.[6] The presence of impurities typically leads to a depression and broadening of the melting point range.[6][7]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[4][6]
- Thermometer
- Sample of Ethyl 4-pyridylacetate
- Heating medium (e.g., mineral oil for Thiele tube)[4]

Procedure:



- Sample Preparation: A small amount of the solid sample is introduced into the open end of a capillary tube and packed down to the sealed end by tapping. The packed sample height should be approximately 1-3 mm.[4][5][6]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer immersed in a heating bath (Thiele tube).[5]
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[4][6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6] Since the boiling point is dependent on pressure, it is crucial to record the pressure at which the measurement is taken.

Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Sample of Ethyl 4-pyridylacetate

Procedure:

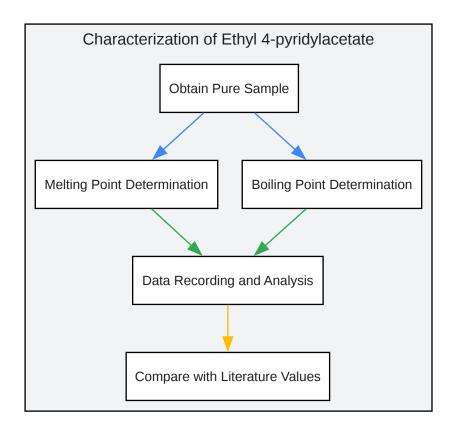
• Sample Preparation: A small amount of the liquid sample is placed in a small test tube.



- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube with the open end down.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a heating bath.
- Heating: The heating bath is heated gently. As the temperature rises, a stream of bubbles will
 emerge from the open end of the capillary tube.
- Observation: The heating is stopped, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow Diagram

The following diagram illustrates the general workflow for the characterization of the physical properties of a chemical compound.



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Caption: Workflow for Physical Property Determination.

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